

Physical properties of 2-Fluorostyrene (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluorostyrene

Cat. No.: B1345600

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Technical Guide: Physical Properties of 2-Fluorostyrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2-Fluorostyrene**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise data for applications in polymer chemistry, organic synthesis, and materials science. This document includes tabulated physical data and standardized experimental protocols for the determination of these properties.

Core Physical Properties of 2-Fluorostyrene

2-Fluorostyrene is a colorless liquid utilized as a monomer in the production of specialty polymers and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] An accurate understanding of its physical properties is crucial for handling, reaction setup, and process optimization.

Quantitative Data Summary

The boiling point and density of **2-Fluorostyrene** are summarized in the table below. These values are critical for predicting its behavior under various experimental conditions.

Physical Property	Value	Conditions
Boiling Point	29-30 °C	at 4 mmHg
Density	1.025 g/mL	at 25 °C

Data sourced from multiple chemical suppliers and databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point under reduced pressure and the density of liquid compounds like **2-Fluorostyrene**.

Determination of Boiling Point under Reduced Pressure

Given that **2-Fluorostyrene** has a boiling point of 29-30 °C at a reduced pressure of 4 mmHg, a vacuum distillation setup is the standard method for its determination.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Objective: To measure the temperature at which the vapor pressure of the liquid equals the applied pressure of the system.

Apparatus:

- Round-bottom flask
- Claisen adapter
- Thermometer with a ground glass joint
- Condenser
- Receiving flask
- Vacuum pump
- Manometer
- Heating mantle with a stirrer

Procedure:

- A small quantity of **2-Fluorostyrene** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The thermometer bulb is positioned so that the top of the bulb is level with the side arm leading to the condenser. This ensures the temperature of the vapor distilling into the condenser is accurately measured.
- The system is connected to a vacuum pump, and the pressure is slowly reduced to the desired level (e.g., 4 mmHg), as monitored by a manometer.
- The liquid is gently heated using a heating mantle.
- The temperature is recorded when the liquid is boiling steadily and a ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of a liquid is its mass per unit volume and is typically determined using a pycnometer or a volumetric flask.^[2]

Objective: To accurately measure the mass of a known volume of the liquid.

Apparatus:

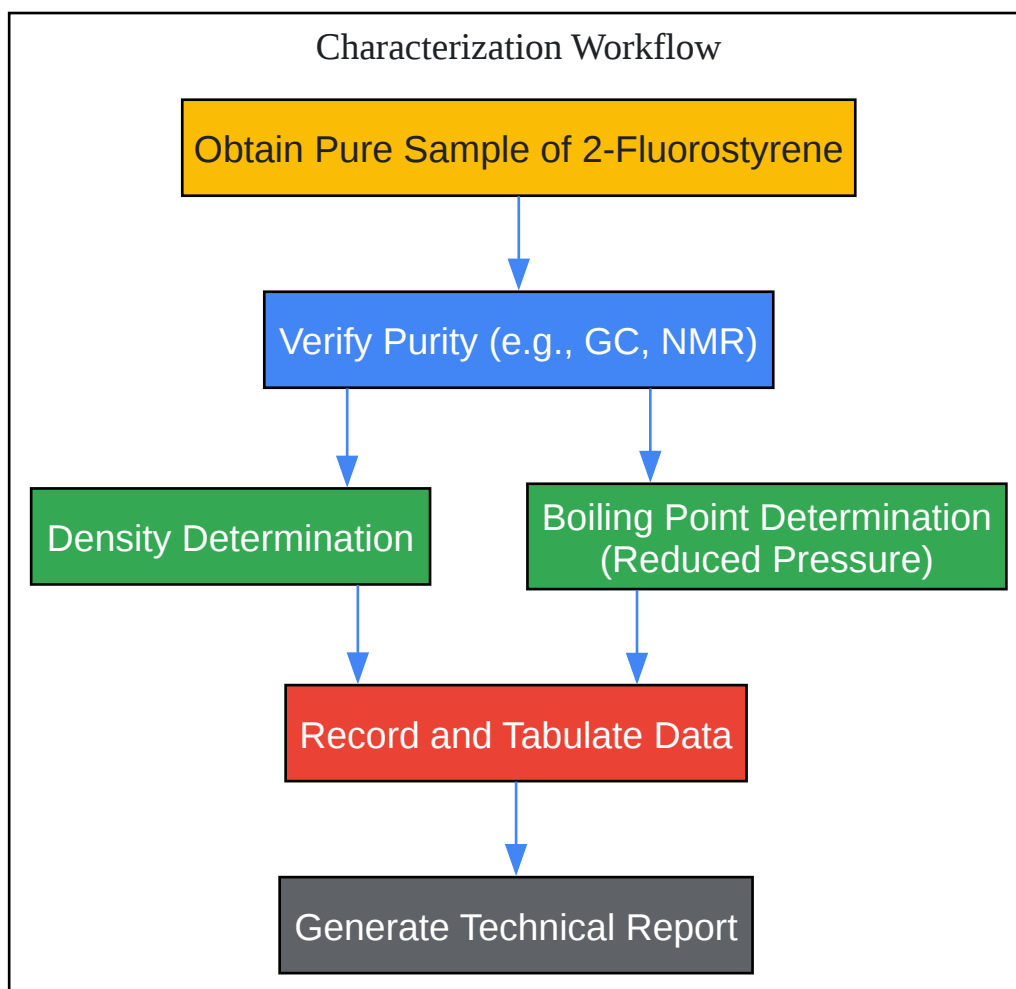
- Pycnometer or a calibrated volumetric flask (e.g., 5 or 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance, and its mass is recorded.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- The volume of the pycnometer is precisely determined by weighing the water-filled pycnometer and using the known density of water at that temperature.
- The pycnometer is then emptied, thoroughly dried, and filled with **2-Fluorostyrene**.
- The filled pycnometer is again brought to thermal equilibrium in the constant temperature bath.
- The mass of the **2-Fluorostyrene**-filled pycnometer is recorded.
- The density of **2-Fluorostyrene** is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the physical characterization of a liquid chemical standard such as **2-Fluorostyrene**.



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Caption: Generalized workflow for the physical characterization of **2-Fluorostyrene**.

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